

Tfax 594, SE: A Comprehensive Guide to Safe Handling and Disposal

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Compound of Interest

Compound Name: Tfax 594, SE

Cat. No.: B11927528

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For Immediate Reference: Tfax 594, SE is a trade name for a red fluorescent dye, chemically identified as a succinimidyl ester. It is widely known as Alexa Fluor™ 594 NHS Ester. This amine-reactive dye is extensively used in biological research for labeling proteins and other molecules for visualization in fluorescence microscopy and flow cytometry.

This document provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals using Tfax 594, SE. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Safety and Disposal at a Glance

Proper handling and disposal of Tfax 594, SE are straightforward, given its classification as a non-hazardous substance. However, standard laboratory best practices should always be observed.

Aspect	Guideline	Citation
Personal Protective Equipment (PPE)	Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.	[1]
Handling	Avoid inhalation of dust and direct contact with skin and eyes. Handle in a well-ventilated area or under a chemical fume hood.	[1]
Storage	Store in a cool, dry, and dark place. The lyophilized powder is typically stored at -20°C.	[2]
Spill Cleanup	For small spills of the powder, gently sweep up the material to avoid creating dust and place it in a sealed container for disposal. For solutions, absorb with an inert material and dispose of in a sealed container.	
Disposal of Unused Reagent	Unused or expired Tfax 594, SE should be disposed of as chemical waste in accordance with local, state, and federal regulations. Given its non-hazardous nature, it can typically be placed in a designated chemical waste container.	[1]
Disposal of Solutions	Aqueous solutions containing the dye, such as staining solutions and wash buffers, should be collected and disposed of as chemical waste.	

Do not pour down the drain unless permitted by local regulations.

Disposal of Contaminated Materials

Pipette tips, tubes, and other disposable materials that have come into contact with the dye should be placed in a designated chemical waste container.

Key Properties of Tfax 594, SE

The following table summarizes the essential quantitative data for Tfax 594, SE, also known as Alexa Fluor™ 594 NHS Ester.

Property	Value	Citation
Chemical Name	Alexa Fluor™ 594 NHS Ester (Succinimidyl Ester)	[3]
CAS Number	295348-87-7	
Molecular Weight	819.8 g/mol	
Excitation Maximum (Ex)	590 nm	
Emission Maximum (Em)	617 nm	
Extinction Coefficient	92,000 cm ⁻¹ M ⁻¹	
Reactive Group	N-hydroxysuccinimidyl (NHS) ester	
Reactivity	Primary amines	

Experimental Protocols

Tfax 594, SE is primarily used for covalently labeling proteins and other molecules containing primary amines. The NHS ester reacts with these amines to form a stable amide bond.

Protein Labeling with Tfax 594, SE

This protocol provides a general procedure for labeling proteins, such as antibodies, with Tfax 594, SE.

Materials:

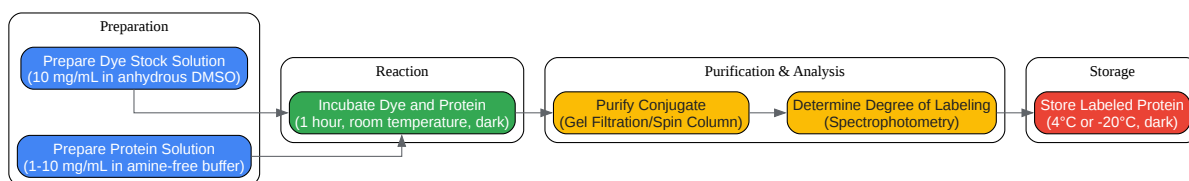
- Protein to be labeled (e.g., IgG antibody) in an amine-free buffer (e.g., PBS)
- Tfax 594, SE (lyophilized powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Labeling buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3)
- Purification column (e.g., gel filtration or spin desalting column)

Procedure:

- Prepare the Protein Solution:
 - Dissolve the protein in the labeling buffer at a concentration of 1-10 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris).
- Prepare the Dye Stock Solution:
 - Allow the vial of Tfax 594, SE to warm to room temperature before opening to prevent moisture condensation.
 - Dissolve the lyophilized dye in anhydrous DMSO to a concentration of 10 mg/mL. This stock solution should be used immediately or stored desiccated at -20°C and protected from light.
- Labeling Reaction:
 - Slowly add a calculated amount of the dye stock solution to the protein solution while gently vortexing. The optimal molar ratio of dye to protein should be determined empirically, but a starting point of a 10-fold molar excess of dye is common.

- Incubate the reaction for 1 hour at room temperature, protected from light.
- Purification of the Labeled Protein:
 - Separate the labeled protein from the unreacted dye using a gel filtration or spin desalting column equilibrated with an appropriate buffer (e.g., PBS). The first colored band to elute will be the labeled protein.
- Determination of Degree of Labeling (DOL):
 - The DOL (the average number of dye molecules per protein molecule) can be determined by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and 590 nm (for the dye).
- Storage:
 - Store the labeled protein under conditions appropriate for the unlabeled protein, typically at 4°C for short-term storage or at -20°C in aliquots for long-term storage. Protect from light.

Workflow for Protein Labeling

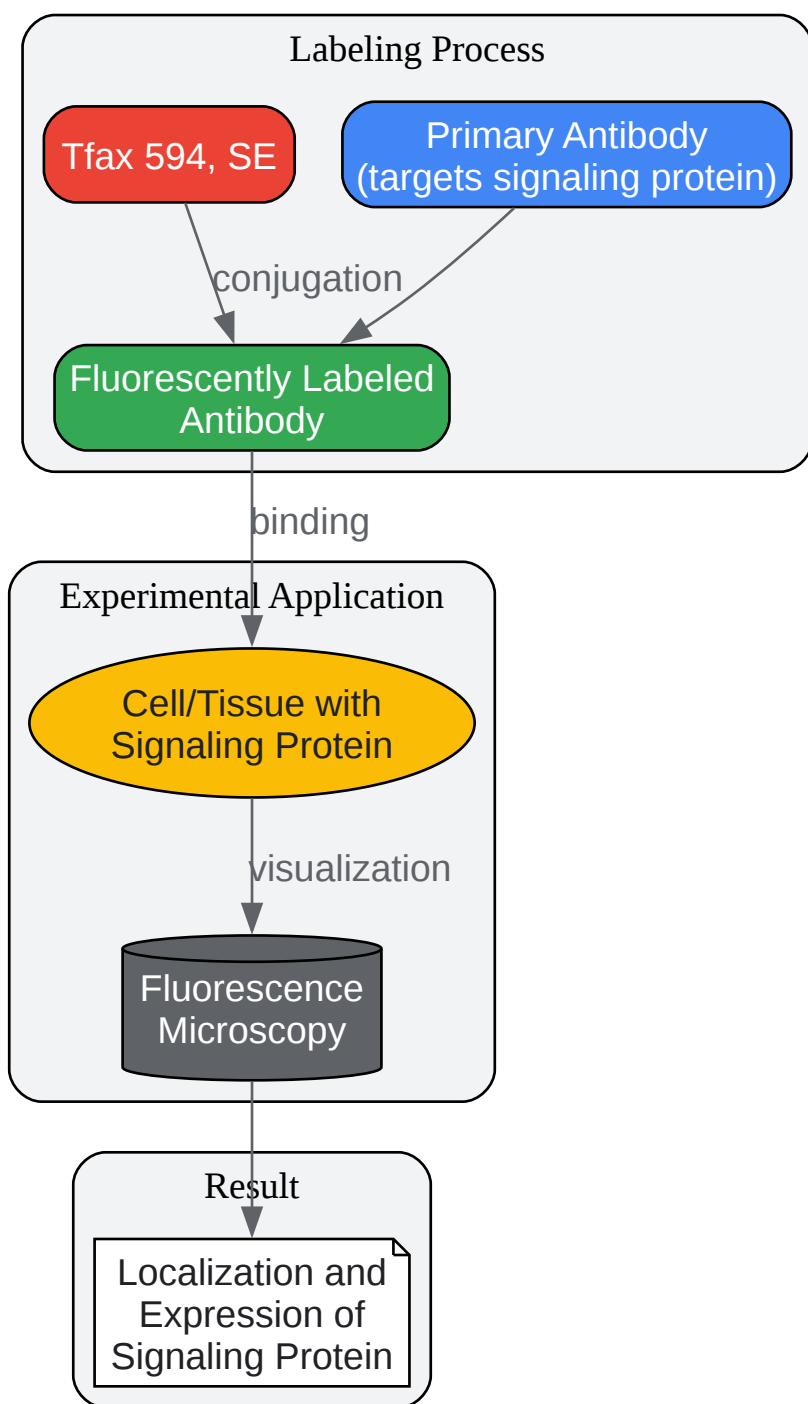


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Caption: Experimental workflow for labeling proteins with Tfax 594, SE.

Signaling Pathway Interaction

Tfax 594, SE itself does not directly interact with signaling pathways. Instead, it is a tool used to visualize and track proteins that are components of these pathways. For example, an antibody against a specific signaling protein (e.g., a kinase or a receptor) can be labeled with Tfax 594, SE. This fluorescently labeled antibody can then be used in techniques like immunofluorescence or immunohistochemistry to determine the localization and expression levels of the target protein within cells or tissues, providing insights into the activity of the signaling pathway under different conditions.



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Caption: Logical relationship of Tfax 594, SE in visualizing signaling pathway components.

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